

Step-by-step guide for preparing Bucladesine sodium salt stock solution.

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Compound of Interest

Compound Name: Bucladesine sodium salt

Cat. No.: B10814395

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Introduction

Bucladesine sodium salt, also known as dibutyryl cyclic AMP (dbcAMP) sodium salt, is a cell-permeable analog of cyclic adenosine monophosphate (cAMP) and a cornerstone tool for investigating cAMP-mediated signaling pathways.^{[1][2]} Its enhanced lipophilicity allows it to readily cross cell membranes, where it mimics the effects of endogenous cAMP.^{[2][3]}

Bucladesine activates Protein Kinase A (PKA), a key enzyme in numerous cellular processes, and also acts as an inhibitor of phosphodiesterases (PDEs), the enzymes that degrade cAMP, leading to a sustained elevation of intracellular cAMP levels.^{[2][4]} This technical guide provides a detailed protocol for the preparation of **Bucladesine sodium salt** stock solutions to ensure reproducible and reliable experimental outcomes.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes the key quantitative data for **Bucladesine sodium salt**.

Parameter	Value	Solvents	Notes
Molecular Weight	491.4 g/mol [5][6]	-	-
Solubility	≥ 100 mg/mL (203.51 mM)[4][7]	Water	Sonication may be required. Aqueous solutions are prone to hydrolysis and should be prepared fresh.[7]
~100 mg/mL (203.51 mM)[7]	DMSO	Use of fresh, anhydrous DMSO is critical as hygroscopic DMSO can reduce solubility.[4][7]	
10 mg/mL[7][8]	PBS (pH 7.2)	Aqueous solutions are not recommended for storage for more than one day.[8]	
20 mg/mL[7]	Ethanol	Warming in a 50°C water bath may be necessary.[7]	
Storage (Lyophilized Powder)	-20°C[5][6]	-	Stable for ≥ 4 years. [9] Store desiccated. [7]
Storage (Stock Solution)	-20°C or -80°C[10]	DMSO or Water	Solutions in DMSO or distilled water may be stored at -20°C for up to 1 month.[11] For longer-term storage, aliquots in anhydrous solvent at -80°C are stable for up to 6 months.[4] Avoid repeated freeze-thaw cycles.[5][10]

Experimental Protocol: Preparation of a 10 mM Bucladesine Sodium Salt Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Bucladesine sodium salt**.

Materials:

- **Bucladesine sodium salt** powder
- Sterile, anhydrous Dimethyl sulfoxide (DMSO) or sterile, nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes and sterile tips

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, the required mass of **Bucladesine sodium salt** (MW: 491.4 g/mol) needs to be calculated. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.914 mg of **Bucladesine sodium salt**. A common protocol is to reconstitute 5 mg of Bucladesine powder in 1.02 mL of solvent to achieve a 10 mM stock solution.[\[5\]](#)
- Dissolution:
 - For a DMSO stock: In a sterile environment, add 1.02 mL of sterile, anhydrous DMSO to the vial containing 5 mg of **Bucladesine sodium salt**.[\[5\]](#)
 - For an aqueous stock: Add 1.02 mL of sterile, nuclease-free water to the vial containing 5 mg of **Bucladesine sodium salt**.[\[5\]](#)
- Vortexing: Vortex the solution thoroughly until the powder is completely dissolved.[\[5\]](#) Gentle warming to 37°C may aid dissolution if needed.[\[7\]](#)

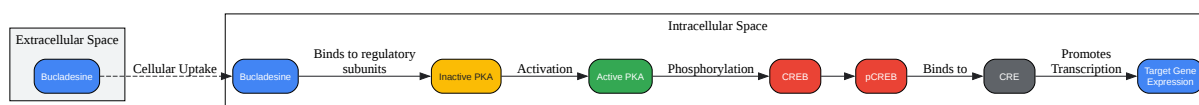
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[5][10]
 - Store the stock solution at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4][11]

Note: When using a DMSO stock solution for cell culture experiments, ensure that the final concentration of DMSO in the culture medium does not exceed a level that is toxic to the specific cell line being used, typically below 0.1%.[5]

Visualizations

Signaling Pathway of Bucladesine

Bucladesine, as a cell-permeable cAMP analog, directly activates the cAMP signaling pathway. Once inside the cell, it mimics endogenous cAMP by binding to and activating Protein Kinase A (PKA).[1][12][13] Activated PKA then phosphorylates downstream targets, such as the transcription factor CREB, leading to the regulation of target gene expression.[5]

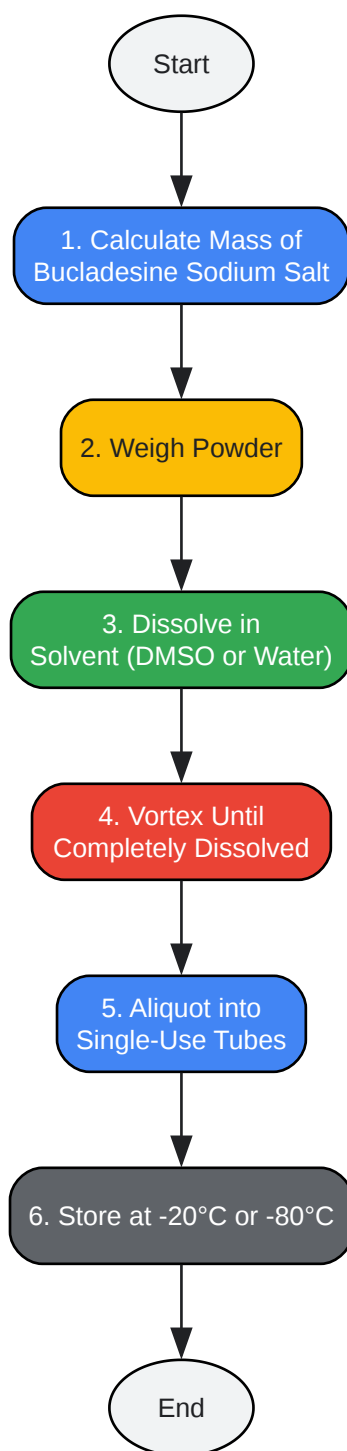


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Caption: Bucladesine signaling pathway.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for the preparation of a **Bucladesine sodium salt** stock solution.



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Caption: Workflow for preparing Bucladesine stock solution.

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